An In-depth Technical Guide to the Physical Properties of 2-Propylheptanol

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	2-Propylheptanol
Cat. No.:	B125120

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Introduction

2-Propylheptanol (C10H22O) is a branched-chain oxo alcohol that is increasingly utilized in various industrial applications, including the synthesis of plasticizers, surfactants, and lubricants.[1][2] Its branched structure imparts unique physical and chemical properties compared to its linear isomer, 1-decanol.[3][4] Understanding the physical properties of **2-propylheptanol**, and their dependence on temperature, is crucial for its application in chemical synthesis, formulation development, and process design. This technical guide provides a comprehensive overview of the key physical properties of **2-propylheptanol**, including density, viscosity, surface tension, and vapor pressure, with a focus on their behavior at different temperatures.

While extensive temperature-dependent experimental data for **2-propylheptanol** is not readily available in public literature, this guide summarizes the known values and elucidates the expected trends based on the physical chemistry of alcohols. Furthermore, detailed experimental protocols for measuring these properties are provided to enable researchers to generate data for their specific applications.

Core Physical Properties of **2-Propylheptanol**

2-Propylheptanol is a colorless liquid at room temperature with a relatively low volatility and moderate viscosity.[5] Its key physical properties at or near standard conditions are

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summarized in the table below.

Property	Value	Unit	Temperature (°C)	Pressure (mmHg)
Molecular Formula	C10H22O	-	-	-
Molar Mass	158.28	g/mol	-	-
Boiling Point	~217.5	°C	-	760
Density	0.826	g/cm³	20	-
Vapor Pressure	0.0283	mmHg	25	-

Note: The boiling point can vary slightly depending on the source.[6][7]

Temperature Dependence of Physical Properties

The physical properties of **2-propylheptanol**, like all liquids, are significantly influenced by temperature. The general trends for alcohols are well-established and can be used to predict the behavior of **2-propylheptanol**.

Density

The density of most liquids, including alcohols, decreases with increasing temperature. This is due to the increase in the kinetic energy of the molecules, which leads to greater molecular motion and an expansion of the liquid's volume for a given mass. While specific data for the temperature-dependent density of **2-propylheptanol** is scarce, a linear decrease is generally a good approximation over moderate temperature ranges.

Expected Trend: As temperature increases, the density of **2-propylheptanol** is expected to decrease.

Viscosity

Viscosity, a measure of a fluid's resistance to flow, is highly dependent on temperature. For liquids, viscosity decreases significantly as temperature increases.[8] The increased thermal

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energy overcomes the intermolecular forces of attraction, allowing molecules to move past each other more easily. The presence of the hydroxyl group in **2-propylheptanol** allows for hydrogen bonding, which contributes to its viscosity.[9] As temperature rises, the kinetic energy of the molecules becomes sufficient to disrupt these hydrogen bonds, leading to a sharp decrease in viscosity.

Expected Trend: The viscosity of **2-propylheptanol** will decrease as the temperature increases.

Surface Tension

Surface tension is the tendency of a liquid to shrink into the minimum surface area possible and is a result of the cohesive forces between liquid molecules. For most liquids, surface tension decreases as temperature increases.[10] The increased molecular motion at higher temperatures reduces the net inward pull on the surface molecules, thereby lowering the surface tension.

Expected Trend: The surface tension of **2-propylheptanol** is expected to decrease with an increase in temperature.

Vapor Pressure

Vapor pressure is the pressure exerted by the vapor of a liquid in thermodynamic equilibrium with its condensed phase at a given temperature in a closed system. Vapor pressure increases non-linearly with temperature. As temperature increases, a greater fraction of molecules has sufficient kinetic energy to escape from the liquid phase into the vapor phase, leading to a higher vapor pressure. The relationship between vapor pressure and temperature is often described by the Clausius-Clapeyron equation.

Expected Trend: The vapor pressure of **2-propylheptanol** will increase as the temperature increases.

Experimental Protocols

The following sections detail the experimental methodologies for determining the key physical properties of **2-propylheptanol**.
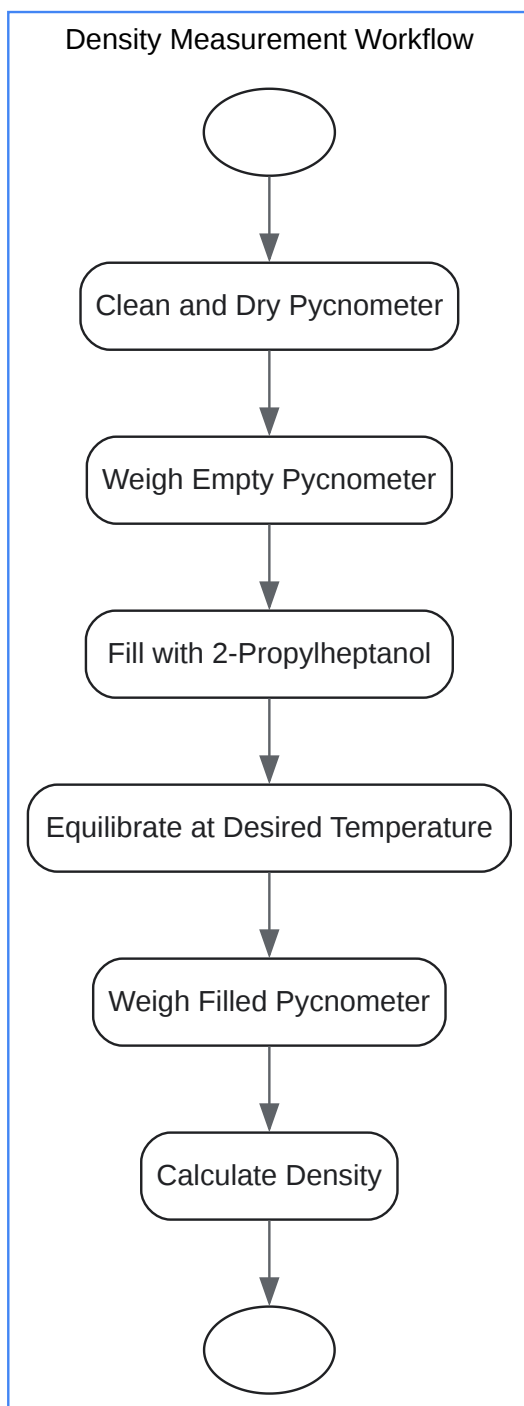
Density Determination

Method: Pycnometer Method

This method provides high accuracy for determining the density of liquids.

Procedure:

- Thoroughly clean and dry a pycnometer of a known volume.

- Weigh the empty, dry pycnometer using an analytical balance.

- Fill the pycnometer with **2-propylheptanol**, ensuring no air bubbles are trapped.

- Place the filled pycnometer in a constant temperature bath until it reaches the desired temperature.

- Carefully remove any excess liquid that has expanded and cap the pycnometer.

- Dry the outside of the pycnometer and weigh it.

- The density is calculated by dividing the mass of the liquid (weight of filled pycnometer minus weight of empty pycnometer) by the known volume of the pycnometer.

- Repeat the measurement at different temperatures to determine the temperature dependence of density.

Density Measurement Workflow

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        ( )
         |
         v
  Clean and Dry Pycnometer
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         v
  Weigh Empty Pycnometer
         |
         v
  Fill with 2-Propylheptanol
         |
         v
  Equilibrate at Desired Temperature
         |
         v
  Weigh Filled Pycnometer
         |
         v
  Calculate Density
         |
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```

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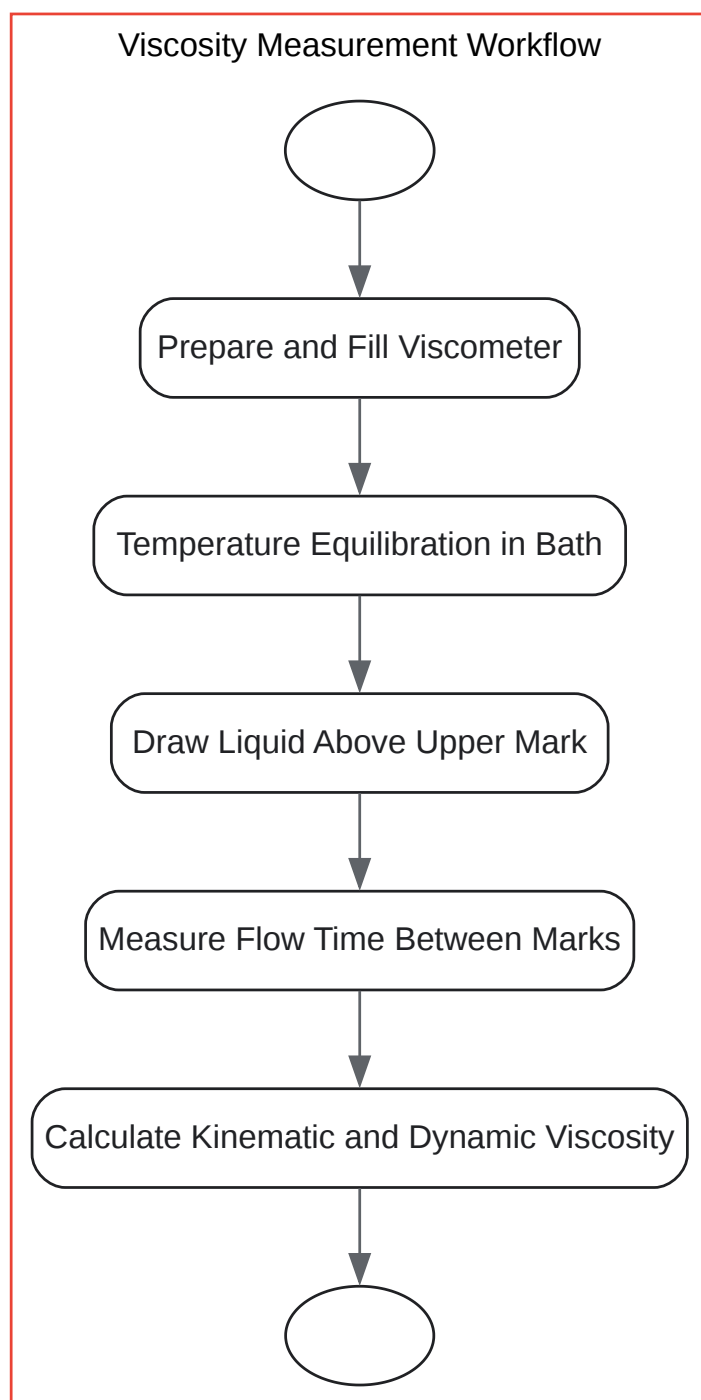Caption: Workflow for Density Determination using a Pycnometer.

Viscosity Determination

Method: Capillary Viscometer (Ostwald type)

This method is suitable for measuring the kinematic viscosity of Newtonian fluids.

Procedure:

- Select a capillary viscometer of the appropriate size for the expected viscosity of **2-propylheptanol**.

- Clean and dry the viscometer thoroughly.

- Introduce a precise volume of **2-propylheptanol** into the viscometer.

- Place the viscometer in a constant temperature bath and allow it to equilibrate for at least 15-20 minutes.

- Using a pipette bulb, draw the liquid up through the capillary tube to a point above the upper timing mark.

- Release the suction and measure the time it takes for the liquid meniscus to pass between the upper and lower timing marks.

- Repeat the measurement several times and calculate the average flow time.

- The kinematic viscosity is calculated by multiplying the average flow time by the viscometer constant (determined by calibrating with a liquid of known viscosity).

- The dynamic viscosity can be obtained by multiplying the kinematic viscosity by the density of **2-propylheptanol** at the same temperature.

- Repeat the procedure at different temperatures.

Viscosity Measurement Workflow

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        (  )
         │
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  Prepare and Fill Viscometer
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         ▼
  Temperature Equilibration in Bath
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         ▼
  Draw Liquid Above Upper Mark
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  Measure Flow Time Between Marks
         │
         ▼
  Calculate Kinematic and Dynamic Viscosity
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Caption: Workflow for Viscosity Determination using a Capillary Viscometer.
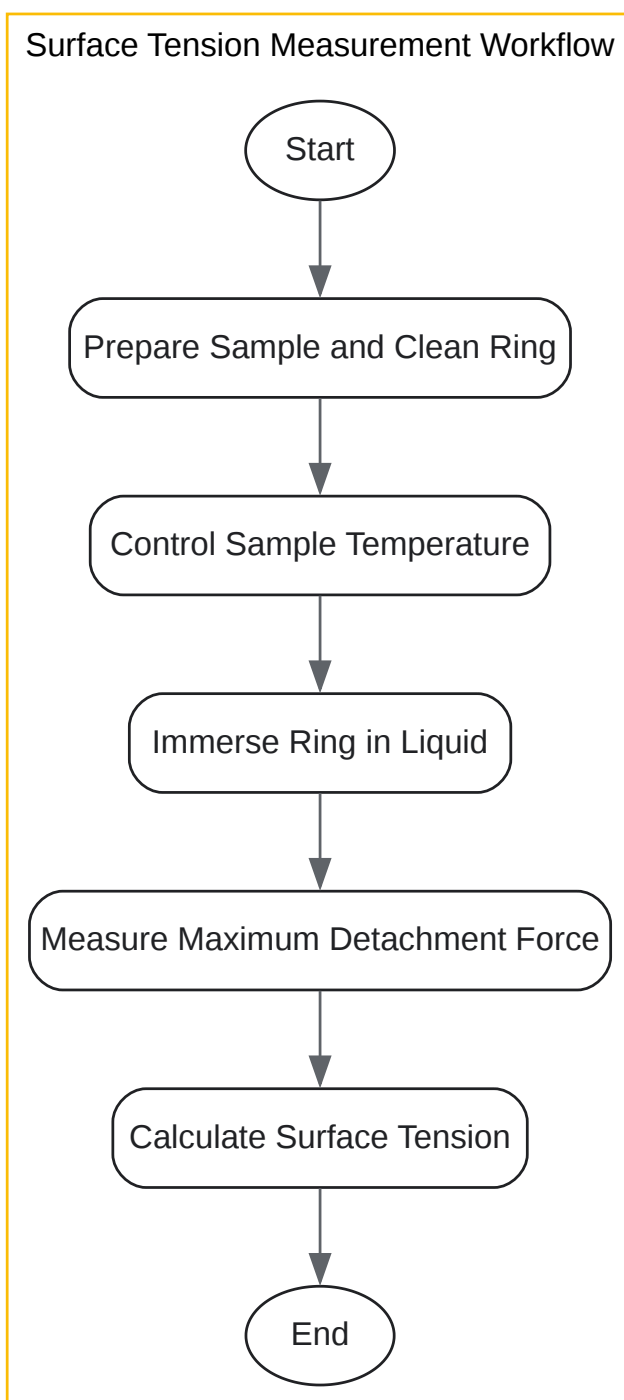
Surface Tension Determination

Method: Du Noüy Ring Method

This method measures the force required to detach a platinum ring from the surface of a liquid.

Procedure:

- Ensure the platinum ring is meticulously cleaned (e.g., by flaming) to remove any contaminants.

- Pour the **2-propylheptanol** into a clean sample vessel placed on the tensiometer stage.

- Adjust the temperature of the sample using a circulating water bath.

- Lower the ring so that it is immersed below the surface of the liquid.

- Slowly raise the stage, causing the ring to be pulled through the liquid surface.

- Record the maximum force exerted on the ring just before it detaches from the surface.

- The surface tension is calculated from this maximum force using a correction factor that depends on the ring dimensions and the density of the liquid.

- Perform measurements at various temperatures.

Surface Tension Measurement Workflow

Start

Prepare Sample and Clean Ring

Control Sample Temperature

Immerse Ring in Liquid

Measure Maximum Detachment Force

Calculate Surface Tension

End

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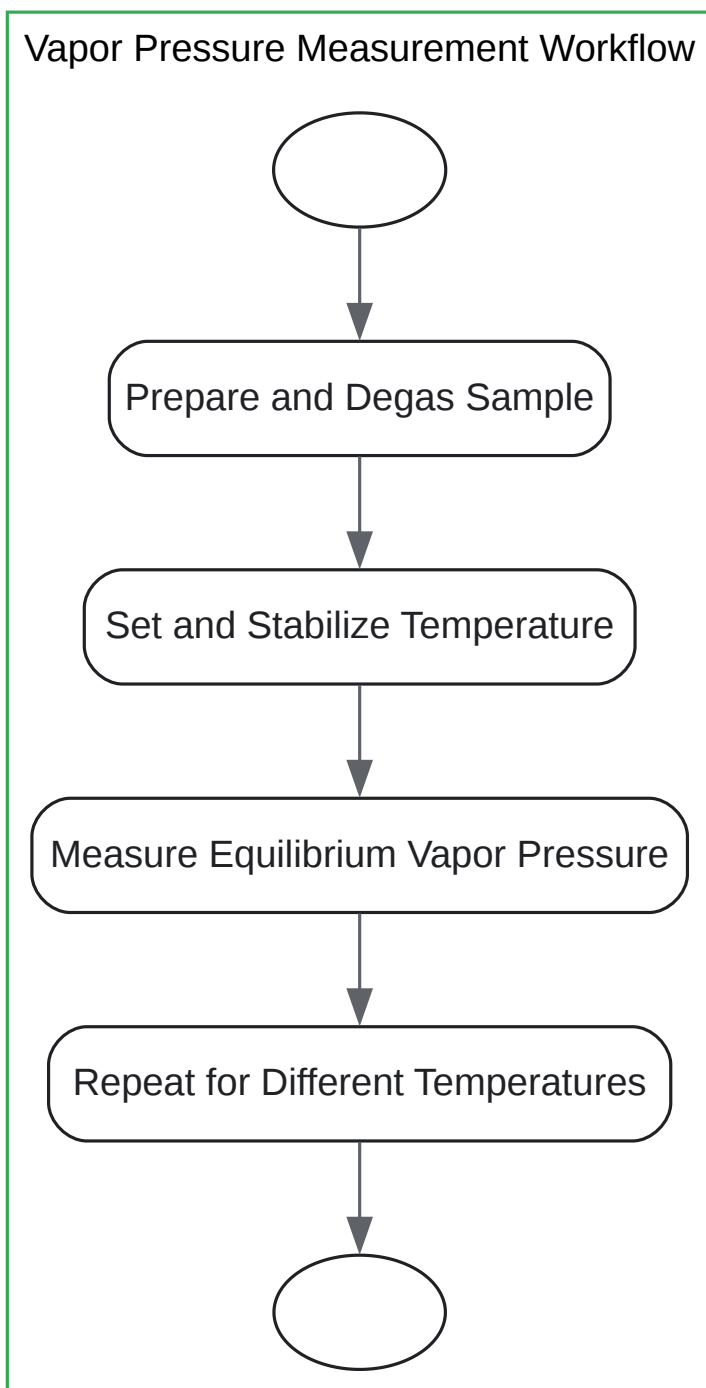Caption: Workflow for Surface Tension Determination using the Du Noüy Ring Method.

Vapor Pressure Determination

Method: Static Method

This method involves measuring the pressure of the vapor in equilibrium with the liquid at a given temperature in a closed system.

Procedure:

- Place a sample of **2-propylheptanol** in a thermostatted vessel connected to a pressure measuring device (manometer) and a vacuum pump.

- Freeze the sample (e.g., using liquid nitrogen) and evacuate the apparatus to remove any dissolved gases.

- Isolate the vessel from the vacuum pump and allow the sample to melt and reach the desired temperature in the thermostat.

- Allow the system to reach equilibrium, where the pressure reading becomes constant. This constant pressure is the vapor pressure of the liquid at that temperature.

- Repeat the measurements at various temperatures to obtain the vapor pressure curve.

Vapor Pressure Measurement Workflow

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 │ Prepare and Degas Sample │
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          ▼
 ┌──────────────────────┐
 │ Set and Stabilize Temperature │
 └──────────────────────┘
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          ▼
 ┌──────────────────────────────┐
 │ Measure Equilibrium Vapor Pressure │
 └──────────────────────────────┘
          │
          ▼
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 │ Repeat for Different Temperatures │
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Caption: Workflow for Vapor Pressure Determination using the Static Method.

Conclusion

The physical properties of **2-propylheptanol** are fundamental to its industrial use. While a comprehensive dataset of its temperature-dependent properties is not widely published, the established principles of physical chemistry for alcohols provide a reliable framework for predicting its behavior. As temperature increases, the density, viscosity, and surface tension of **2-propylheptanol** are expected to decrease, while its vapor pressure will increase. For applications requiring precise data, the experimental protocols outlined in this guide can be employed to determine these properties under specific operational conditions. Further research into the temperature-dependent physical properties of **2-propylheptanol** would be beneficial for optimizing its use in various scientific and industrial fields.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 2-Propylheptanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b125120#physical-properties-of-2-propylheptanol-at-different-temperatures]

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